

Razuprotafib metabolite profile comparative analysis

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Compound Focus: Razuprotafib

CAS No.: 1008510-37-9

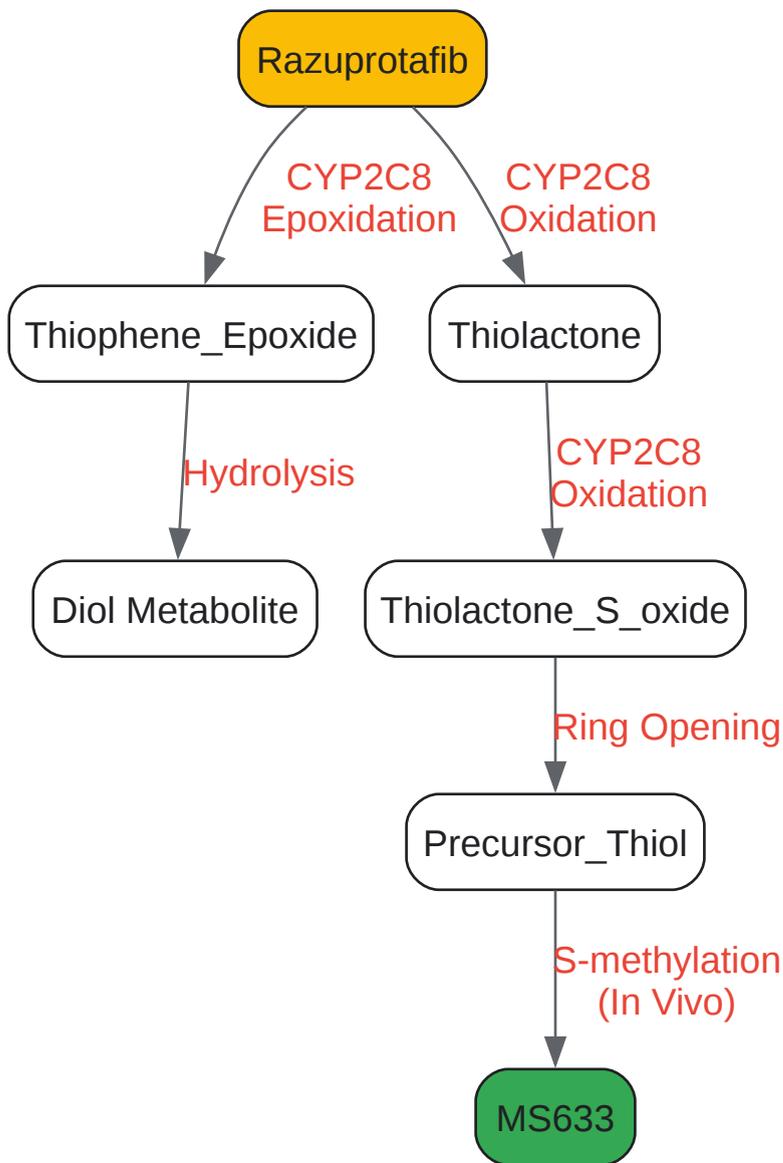
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Metabolite Profile & Pathway

The oxidative metabolism of **Razuprotafib** has been characterized in vitro. The major metabolic pathway involves extensive oxidation, primarily mediated by the **CYP2C8 enzyme** in human liver microsomes [1].

The diagram below illustrates the primary metabolic pathway leading to the major in vivo metabolite:



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Key Metabolites and Analytical Data

The following table summarizes the key metabolites identified in the search results. It is important to note that quantitative concentration data (such as AUC or Cmax) for these metabolites in biological fluids are not provided in the available literature.

Metabolite / Compound	Description / Proposed Structure	Mass (m/z)	Key Characteristics / Role
MS633	S-methylated form of the thiol metabolite	633	Major in vivo metabolite in humans and monkeys [1]
Precursor Thiol	Ring-opened form of the thiophene S-oxide	619	Direct precursor to MS633; identified in vitro with trapping agents [1]
Thiolactone S-Oxide	Oxidized form of the thiophene lactone	Not Specified	Intermediate in the primary pathway leading to the precursor thiol [1]
Diol Metabolite	Result of thiophene epoxide hydrolysis	Not Specified	Represents an alternative, mono-oxidation pathway [1]

Experimental Protocols for Key Studies

For researchers aiming to replicate or understand the foundational data, here are the methodologies from key studies.

- **In Vitro Metabolic Pathway Identification [1]:**
 - **System Used:** Incubations with **Human Liver Microsomes** and recombinant **CYP2C8** enzyme.
 - **Analysis:** LC-MS/MS for metabolite profiling and structural elucidation.
 - **Trapping Experiment:** The nucleophilic trapping agent **3-methoxyphenacyl bromide (MPB)** was used to form stable adducts (m/z 767) with reactive thiol intermediates, confirming their structure.
- **In Vivo Preclinical Efficacy Model [2]:**
 - **Animal Model:** Rats subjected to **Extracorporeal Circulation (ECC)** to model ECMO-induced effects.
 - **Treatment:** Rats received **Razuprotafib** or a placebo, compared to a sham procedure group.
 - **Primary Outcomes:** Assessed via intravital microscopy for microcirculatory perfusion and measured the wet-to-dry weight ratio in kidneys to evaluate edema.
 - **Biomarker Analysis:** Circulating levels of inflammatory markers (TNF α , IL-6, Angiopoietin-2) and tissue mRNA expression were measured.

Clinical Context and Comparative Development

Razuprotafib has been investigated in several clinical trials, which provides context for its application and current status [3].

- **Highest Development Phase: Phase 2.**
- **Key Investigated Indications:** Diabetic Macular Edema, Open-Angle Glaucoma, COVID-19, and Adult Respiratory Distress Syndrome (ARDS) [3].
- **Mechanism of Action:** As a **VE-PTP inhibitor**, it promotes Tie2 receptor phosphorylation, aiming to stabilize the endothelium and reduce vascular hyperpermeability [2].

Knowledge Gaps and Further Research

Based on the available information, the following areas are not yet addressed in the public literature and represent opportunities for further investigation:

- **Direct Comparative Data:** A head-to-head metabolite profile comparison against other VE-PTP inhibitors or anti-permeability drugs is not available.
- **Comprehensive Quantitative PK/PD Data:** Detailed pharmacokinetic parameters for **Razuprotafib** and its metabolites (e.g., AUC, Cmax, half-life) in humans are not provided in the searched sources.
- **Clinical Correlation of Metabolites:** The activity (active or inactive) and potential contribution to the overall efficacy or toxicity of the identified metabolites have not been fully elucidated.

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References

1. Oxidative metabolism of razuprotafib (AKB-9778), a ... [pubmed.ncbi.nlm.nih.gov]
2. Razuprotafib Does Not Improve Microcirculatory Perfusion ... [mdpi.com]
3. Razuprotafib - Drug Targets, Indications, Patents [synapse.patsnap.com]

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